

Application Notes: Azane Hydroiodide (Ammonium Iodide)

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Compound Focus: Azane;hydroiodide

CAS No.: 12027-06-4

Cat. No.: S579035

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1. Chemical Profile Azane hydroiodide, more commonly known as Ammonium iodide, is an inorganic salt with the formula NH_4I [1]. It appears as a white crystalline powder and is widely used in organic synthesis, particularly as a source of nitrogen and iodide in copper-mediated reactions [1].

2. Handling and Safety Overview Proper handling is crucial due to its potential as a skin and eye irritant [1].

Property	Specification / Hazard
CAS No.	12027-06-4 [1]
Molecular Formula	NH_4I [1]
Molecular Weight	144.94 g/mol [1]
Appearance	White crystalline powder [1]
Hazard Pictogram(s)	Xi (Irritant) [1]
Hazard Codes	Xi (Irritant) [1]
General Description	Dual-functional reagent providing iodide and a nitrogen source [1].

3. Storage Guidelines

- While specific storage conditions were not explicitly detailed in the search results, general best practices for laboratory chemicals should be followed.
- Store in a **cool, dry, and well-ventilated place**, away from incompatible materials.
- Keep the container **tightly sealed** to protect from moisture and air, as ammonium salts can be hygroscopic.

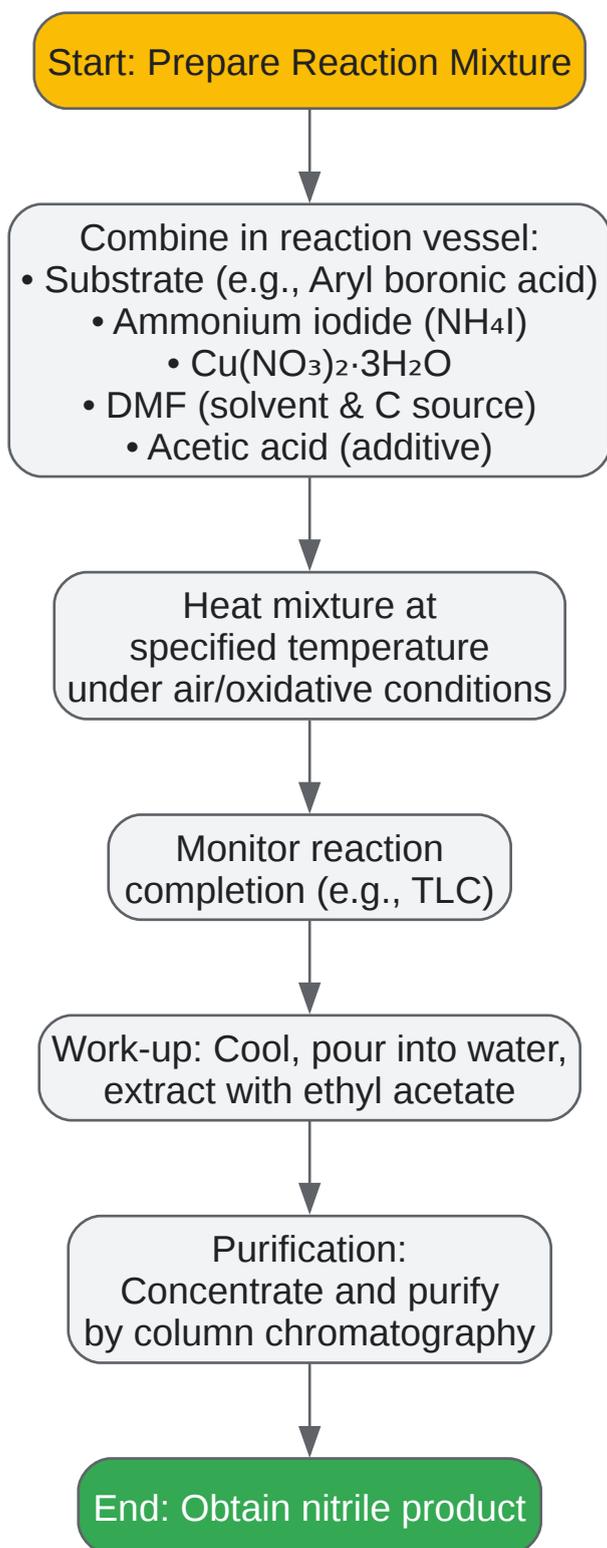
Experimental Protocol: Copper-Mediated Cyanation

The following protocol is adapted from a method for the sequential cyanation of aryl C–B and arene C–H bonds using ammonium iodide and DMF [1].

1. Objective To convert aryl boronic acids, boronate esters, organosilanes, or electron-rich arenes into the corresponding nitriles using ammonium iodide as a dual-functional reagent.

2. Principle The reaction proceeds via a **sequential iodination-cyanation mechanism**. Ammonium iodide first serves as an iodide source for the initial iodination of the substrate. Subsequently, it provides the nitrogen atom, while DMF serves as the carbon source, for the formation of the cyano group, all under copper-mediated oxidative conditions [1].

3. Experimental Workflow The diagram below outlines the key stages of the experimental procedure.



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4. Materials and Reagents

- **Substrate:** Aryl boronic acid, boronate ester, or organosilane.
- **Reagent:** Ammonium iodide (NH₄I), ACS reagent grade, ≥99% [1].
- **Copper Mediator:** Copper(II) nitrate trihydrate (Cu(NO₃)₂·3H₂O).
- **Solvent/C-source:** N,N-Dimethylformamide (DMF), anhydrous.
- **Additive:** Acetic acid.
- **Other:** Ethyl acetate (for extraction), hexane(s) and ethyl acetate (for chromatography).

5. Step-by-Step Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a stir bar, combine the substrate (1.0 equiv), ammonium iodide (2.0-3.0 equiv), Cu(NO₃)₂·3H₂O (2.0 equiv), and DMF (0.1-0.5 M). Add acetic acid (1.0-2.0 equiv) [1].
- **Heating/Stirring:** Heat the reaction mixture to the required temperature (e.g., 80-100 °C) and stir for the specified time (often 12-24 hours) under air atmosphere. The reaction can be monitored by TLC or LC-MS.
- **Work-up:** After completion, allow the mixture to cool to room temperature. Pour the reaction mixture into water and extract the aqueous layer with ethyl acetate (3 x 15-20 mL).
- **Purification:** Combine the organic extracts, wash with brine, and dry over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄). Filter and concentrate the organic layer under reduced pressure. Purify the crude product using flash column chromatography on silica gel, typically eluting with a hexane/ethyl acetate gradient.

6. Key Applications

- **Scope:** This method is effective for a broad range of substrates, including aryl boronic acids, boronate esters, organosilanes, and electron-rich arenes, demonstrating high functional group tolerance [1].
- **Utility:** Nitriles are vital intermediates in the synthesis of pharmaceuticals, agrochemicals, and dyes, making this protocol highly valuable in industrial and research settings [1].

Critical Safety Notes

- Always conduct a risk assessment before starting the experiment.
- Consult the **Material Safety Data Sheet (MSDS)** for Ammonium iodide for comprehensive hazard and first-aid information.
- Perform all reactions in a **properly functioning fume hood** to avoid inhalation of vapors (especially from DMF and acetic acid).
- Wear appropriate **Personal Protective Equipment (PPE)**, including a lab coat, safety goggles, and chemical-resistant gloves.

Key Experimental Parameters Table

The table below summarizes the optimized reaction parameters for the copper-mediated cyanation as reported in the literature [1].

Parameter	Specification / Condition
NH ₄ I Role	Dual-functional: Iodide source & Nitrogen donor
Nitrogen Source	Ammonium iodide (NH ₄ I)
Carbon Source	N,N-Dimethylformamide (DMF)
Copper Mediator	Cu(NO ₃) ₂ ·3H ₂ O
Key Additive	Acetic Acid
Reaction Atmosphere	Air (oxidative conditions)
Mechanism	Sequential iodination followed by cyanation

Research and Application Context

Ammonium iodide's role as a dual-functional reagent is a significant innovation in synthetic chemistry. Its ability to provide both the iodide for initial functionalization and the nitrogen for the final cyano group in a single pot simplifies the synthetic route towards nitriles, which are crucial building blocks [1]. This protocol is noted for its **broad substrate scope** and **high functional group tolerance**, making it a practical and versatile tool for chemists in pharmaceutical and agrochemical development [1].

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References

1. ; Azane | lookchem hydroiodide [lookchem.com]

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